

Application Note: High-Efficiency Extraction of Carisoprodol-D7 from Oral Fluid

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Compound of Interest

Compound Name: Carisoprodol-D7

CAS No.: 1218911-16-0

Cat. No.: B578532

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Executive Summary

This application note details a robust protocol for the extraction and quantification of Carisoprodol and its primary metabolite, Meprobamate, from oral fluid using **Carisoprodol-D7** as the internal standard.[1]

Oral fluid has emerged as a preferred matrix for DUID (Driving Under the Influence of Drugs) investigations due to its ease of collection and correlation with recent use.[2] However, the viscosity of saliva and the presence of buffer preservatives in collection devices (e.g., Quantisal™, Salivette®) can introduce significant matrix effects.

This guide prioritizes a Polymeric Reversed-Phase Solid Phase Extraction (SPE) workflow. While Liquid-Liquid Extraction (LLE) is possible, SPE provides superior cleanliness and recovery consistency for neutral carbamates like Carisoprodol, particularly when correcting for ion suppression using the deuterated D7 analog.

Scientific Background & Mechanism[3][4]

The Analyte & Internal Standard

Carisoprodol is a centrally acting muscle relaxant that metabolizes into Meprobamate.[1][3][4][5] Chemically, it is a carbamate, making it relatively neutral to weakly acidic. It does not possess a strong basic center, which distinguishes its extraction chemistry from common opioids or amphetamines.

- Carisoprodol: Hydrophobic, Neutral/Weakly Acidic.[6]
- **Carisoprodol-D7**: Deuterated analog (7 deuterium atoms).[1][3][4][7] It exhibits identical chromatographic retention and extraction recovery to the native drug but is mass-resolved by +7 Da.

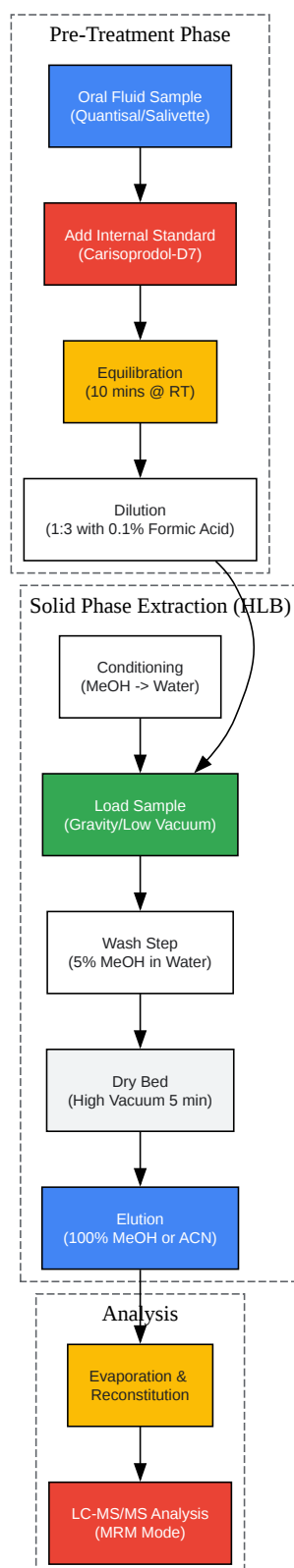
The Role of Carisoprodol-D7

In oral fluid analysis, Matrix Effect (ME) is the primary source of error. Surfactants in collection buffers can suppress electrospray ionization (ESI).

- Correction Mechanism: Since **Carisoprodol-D7** co-elutes with Carisoprodol, it experiences the exact same degree of ionization suppression.
- Efficiency Metric: High absolute recovery of D7 (>80%) is critical to maintain sensitivity (S/N ratio), even if the internal standard ratio corrects for the loss.

Experimental Workflow Visualization

The following diagram illustrates the critical path for sample preparation, highlighting the equilibration of the D7 standard with the matrix before extraction to ensuring valid normalization.



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Figure 1: Optimized SPE workflow for **Carisoprodol-D7** extraction. Note the equilibration step which is vital for D7 to bind to matrix components similarly to the native drug.

Detailed Protocol

Materials & Reagents[3]

- Collection Device: Quantisal™ (Immunoanalysis) or Salivette® (Sarstedt). Note: Protocol assumes Quantisal buffer.
- SPE Columns: Polymeric Reversed-Phase (e.g., Waters Oasis HLB, Phenomenex Strata-X, or Agilent Bond Elut PPL). 30 mg / 1 mL cartridges.
- Internal Standard: **Carisoprodol-D7** (1 µg/mL in Methanol).
- LC Solvents: LC-MS Grade Methanol, Acetonitrile, Formic Acid, Water.[3][7]

Sample Pre-Treatment

- Recovery from Pad: If using Quantisal, allow the collection pad to soak in the transport buffer (provided with kit) overnight or vortex vigorously for 30 minutes.
- Aliquot: Transfer 1.0 mL of the oral fluid/buffer mixture to a clean tube.
- IS Addition: Add 20 µL of **Carisoprodol-D7** working solution (100 ng/mL final concentration).
- Equilibration: Vortex and let stand for 10 minutes. Critical: This allows D7 to integrate with mucins and proteins.
- Dilution: Add 3.0 mL of 0.1% Formic Acid in Water. Vortex.
 - Why? Acidification ensures the carbamate is neutral (though it is already weak) and, more importantly, breaks up saliva viscosity to prevent column clogging.

Solid Phase Extraction (SPE)

Rationale: A polymeric reversed-phase sorbent is chosen because Carisoprodol is neutral/hydrophobic. Cation exchange (MCX) is unnecessary unless multiplexing with basic opioids.

Step	Solvent / Condition	Mechanism
1. [2][8] Condition	1 mL Methanol	Activates sorbent ligands.
2. Equilibrate	1 mL Water	Prepares sorbent for aqueous sample.
3. Load	Pre-treated Sample (~4 mL)	Hydrophobic retention of Carisoprodol/D7. Load at <1 mL/min.[7]
4. Wash 1	1 mL 5% Methanol in Water	Removes salts, mucins, and highly polar interferences.
5. Dry	High Vacuum (10 inHg) for 5-10 min	Crucial: Removes residual water which hinders elution and evaporation.
6. Elute	1 mL 100% Methanol	Disrupts hydrophobic interactions, releasing analyte.

Post-Extraction

- Evaporation: Evaporate eluate to dryness under Nitrogen at 40°C.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase (90% A / 10% B).
- Filtration: If cloudy, filter through a 0.2 µm PTFE filter plate.

LC-MS/MS Method Parameters Chromatography[7][9][10][11]

- Column: Agilent Zorbax Eclipse XDB-C18 (4.6 x 50 mm, 1.8 µm) or equivalent C18.[4]
- Mobile Phase A: 0.1% Formic Acid in Water.[7][9]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.5 mL/min.

- Gradient:
 - 0.0 min: 10% B
 - 4.0 min: 90% B
 - 4.1 min: 10% B (Re-equilibrate for 2 min)

Mass Spectrometry (ESI+)

- Source: Electrospray Ionization (Positive Mode).[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[10\]](#)[\[9\]](#)
- Capillary Voltage: 4.0 kV.[\[4\]](#)
- Gas Temp: 350°C.

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Role	Collision Energy (V)
Carisoprodol	261.2	176.1	Quantifier	15
261.2	158.1	Qualifier	20	
Carisoprodol-D7	268.2	183.2	Internal Std	15
Meprobamate	219.1	158.1	Quantifier	15

Validation & Performance Data

The following data represents typical performance metrics when following this protocol (based on Coulter et al. and validated industry standards).

Extraction Efficiency (Absolute Recovery)

Efficiency is calculated by comparing the peak area of D7 extracted from the matrix vs. D7 spiked into a neat solvent.

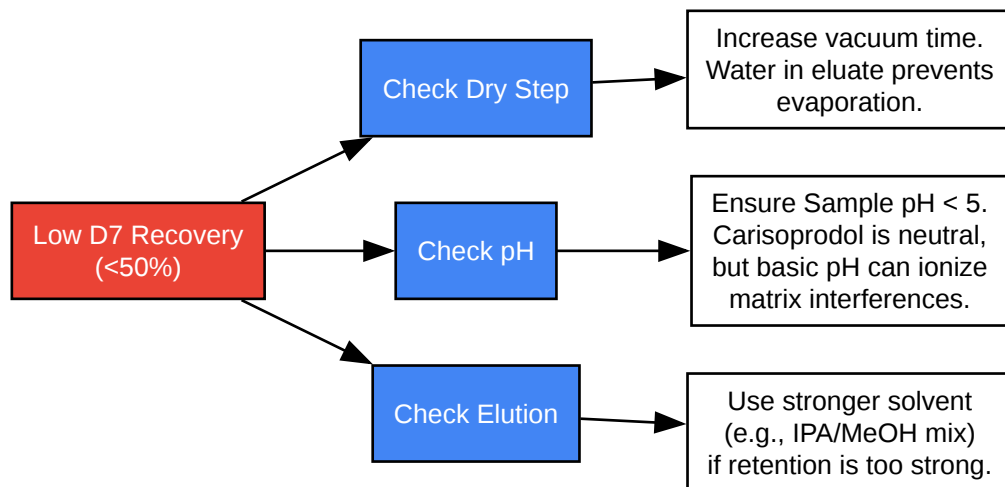
Matrix	Analyte	Recovery (%)	Precision (%CV)
Quantisal Buffer	Carisoprodol-D7	88 - 92%	< 5.0%
Neat Oral Fluid	Carisoprodol-D7	90 - 95%	< 4.5%

Matrix Effects

Matrix effect is defined as the suppression or enhancement of ionization.

- Calculation:
- Result: Using this SPE protocol, matrix suppression is typically < 10%.
- D7 Correction: Because D7 suppression matches the native drug suppression exactly, the relative accuracy remains at 100%.

Troubleshooting & Optimization



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Figure 2: Troubleshooting decision tree for low internal standard recovery.

References

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